Technical Guide: N,N-Diethyl-2-hydroxyacetamide-d10 Properties and Applications

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Compound of Interest

Compound Name:	*N,N-Diethyl-2-hydroxyacetamide-d10*
Cat. No.:	*B12401319*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the available data on **N,N-Diethyl-2-hydroxyacetamide-d10**, with a focus on its solubility characteristics and its application in analytical sciences. Due to the limited publicly available quantitative data for this specific deuterated compound, this guide also includes general methodologies and representative workflows relevant to its class of molecules.

Solubility Data

Comprehensive searches for quantitative solubility data for **N,N-Diethyl-2-hydroxyacetamide-d10** did not yield specific numerical values. However, the non-deuterated form, N,N-Diethyl-2-hydroxyacetamide, is qualitatively described as being soluble in water and most organic solvents[1][2]. It is important to note that deuteration is not expected to significantly alter the fundamental solubility of a compound.

Table 1: Qualitative Solubility of N,N-Diethyl-2-hydroxyacetamide

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Solvent	Solubility
Water	Soluble[1][2]
Most Organic Solvents	Soluble[1][2]

Experimental Protocols

General Protocol for Determining Amide Solubility

While a specific protocol for **N,N-Diethyl-2-hydroxyacetamide-d10** is not available, a general method for determining the solubility of amides in aqueous and acidic solutions can be adapted.

Objective: To qualitatively determine the solubility of an amide in water and to observe its behavior in an acidic solution.

Materials:

- **N,N-Diethyl-2-hydroxyacetamide-d10**
- Test tubes
- Deionized water
- 10% Hydrochloric acid (HCl) solution
- pH paper
- Stirring rod
- Pipettes or droppers

Procedure:

- Add a small, measured amount (e.g., 5 drops of a liquid or a pea-sized sample of a solid) of the amide to a clean test tube.
- Add 2 mL of deionized water to the test tube.

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- Stir the mixture vigorously for 2-3 minutes.
- Observe and record whether the compound dissolves.
- Use a clean stirring rod to transfer a drop of the solution to a piece of pH paper and record the pH.
- To the same test tube, add 10% HCl dropwise until the solution is acidic, testing with litmus paper.
- Record any changes in solubility, color, or odor.

Application as an Internal Standard in Pharmacokinetic Studies

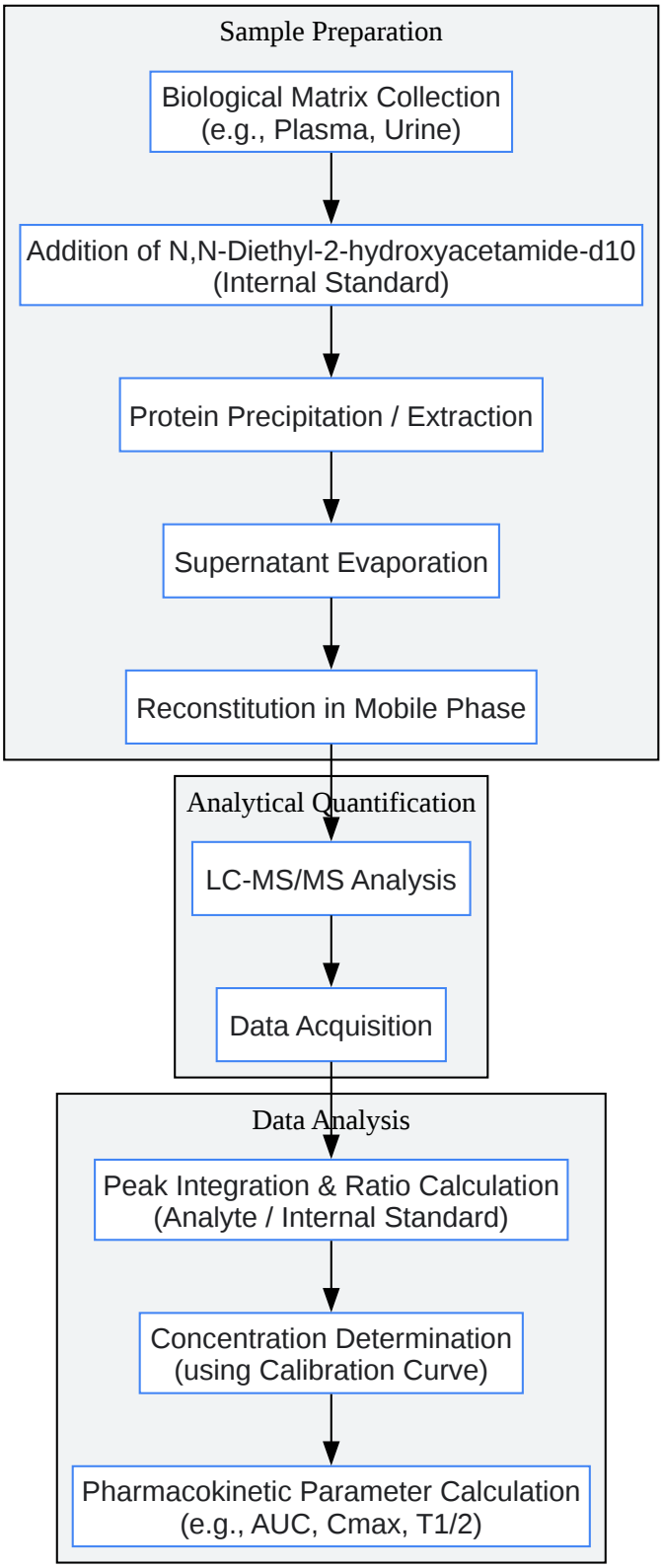
Deuterated compounds like N,N-Diethyl-2-hydroxyacetamide-d6 (a close analog to d10) are frequently used as internal standards in analytical and pharmacokinetic research[3]. An internal standard is a compound with similar physicochemical properties to the analyte, added in a known quantity to samples to aid in the quantification of the analyte of interest. The following is a representative workflow for a pharmacokinetic study using a deuterated internal standard.

Visualizations

Experimental Workflow for a Pharmacokinetic Study

The following diagram illustrates a typical workflow for a pharmacokinetic study where a deuterated compound is used as an internal standard for quantification by liquid chromatography-mass spectrometry (LC-MS).

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Caption: Workflow for a pharmacokinetic study using a deuterated internal standard.

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